

A Comprehensive Technical Guide to (E,E)-Nona-3,6-dienal

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This technical guide provides an in-depth overview of (E,E)-**Nona-3,6-dienal**, a key volatile compound. It covers its chemical identity, physicochemical properties, biological synthesis, and detailed protocols for its analysis.

Chemical Identity and Nomenclature

(E,E)-Nona-3,6-dienal is a doubly unsaturated aliphatic aldehyde.

IUPAC Name: (3E,6E)-nona-3,6-dienal[1]

Synonyms:

- 3,6-Nonadienal[1]
- (E,E)-3,6-Nonadienal

Molecular Formula: C₉H₁₄O[1]

Molecular Weight: 138.21 g/mol [1]

Physicochemical Properties



A summary of the known physicochemical properties of **nona-3,6-dienal** and its isomers is presented below. It is important to note that experimental data for the specific (E,E) isomer is limited, and some values are computed or refer to other isomers.

Property	Value	Source
Molecular Weight	138.21 g/mol	PubChem (Computed)[1]
XLogP3	2.1	PubChem (Computed)[1]
Hydrogen Bond Donor Count	0	PubChem (Computed)[1]
Hydrogen Bond Acceptor Count	1	PubChem (Computed)[1]
Rotatable Bond Count	5	PubChem (Computed)[1]
Exact Mass	138.104465066 Da	PubChem (Computed)[1]
Boiling Point	201.79 °C at 760.00 mm Hg (est.)	The Good Scents Company[2]
Flash Point	159.00 °F. TCC (70.50 °C.) (est.)	The Good Scents Company[2]
Vapor Pressure	0.302000 mmHg @ 25.00 °C. (est.)	The Good Scents Company[2]
Solubility in water	318.8 mg/L @ 25 °C (est.)	The Good Scents Company[2]

Biological Significance and Biosynthesis

(E,E)-**Nona-3,6-dienal** is a significant contributor to the characteristic flavor and aroma of cucumbers. It belongs to a class of compounds known as green leaf volatiles (GLVs), which are produced by plants in response to tissue damage and play roles in defense and signaling.

The biosynthesis of C9 aldehydes, including (E,E)-**Nona-3,6-dienal**, in plants like cucumber originates from the oxidative cleavage of fatty acids. The pathway is initiated by the lipoxygenase (LOX) enzyme, which acts on polyunsaturated fatty acids such as linolenic acid. The resulting hydroperoxide is then cleaved by a hydroperoxide lyase (HPL) to form the C9 aldehyde.

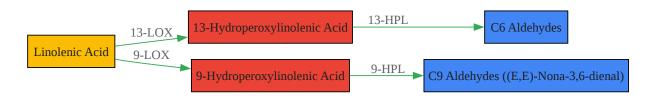






Below is a diagram illustrating the biosynthetic pathway leading to the formation of C9 aldehydes.





Sample Preparation Sample Homogenization Addition of NaCl and Internal Standard Incubation Analysis **HS-SPME** GC-MS Analysis **Data Processing** Identification and Quantification

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